

Physical properties of 1,3-Dimethoxybenzene-d6 (boiling point, density)

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Compound of Interest

Compound Name: 1,3-Dimethoxybenzene-d6

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Physical Properties of 1,3-Dimethoxybenzene-d6: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1,3-Dimethoxybenzene-d6**, specifically its boiling point and density. Due to the limited availability of experimental data for the deuterated form, this guide presents the known properties of its non-deuterated analogue, 1,3-Dimethoxybenzene, and discusses the anticipated effects of deuterium substitution. Furthermore, detailed experimental protocols for the determination of these properties are provided, which are particularly relevant for handling small quantities of valuable isotopically labeled compounds.

Data Presentation

The physical properties of non-deuterated 1,3-Dimethoxybenzene are summarized in the table below. These values serve as a close approximation for **1,3-Dimethoxybenzene-d6**.

Physical Property	Value	Conditions
Boiling Point	85-87 °C	at 7 mmHg
Density	1.055 g/mL	at 25 °C

Note on Deuteration Effects:

The substitution of hydrogen with deuterium (a heavier isotope of hydrogen) typically leads to slight changes in the physical properties of a compound.

- **Boiling Point:** The effect of deuteration on the boiling point of organic compounds is generally minimal. For many hydrocarbons, deuteration can lead to a slight decrease in the boiling point. However, in molecules capable of hydrogen bonding, such as heavy water (D_2O), the boiling point is slightly higher than that of regular water (H_2O) due to stronger intermolecular forces.^{[1][2][3]} For 1,3-Dimethoxybenzene, which does not exhibit strong hydrogen bonding, the change in boiling point upon deuteration of the methoxy groups is expected to be negligible.
- **Density:** Deuterated compounds are denser than their non-deuterated counterparts.^{[4][5]} This is a direct consequence of the increased mass of deuterium compared to protium (the most common isotope of hydrogen), while the molecular volume remains largely unchanged. Therefore, the density of **1,3-Dimethoxybenzene-d6** is expected to be slightly higher than the 1.055 g/mL reported for 1,3-Dimethoxybenzene.

Experimental Protocols

Given the high value and often limited availability of deuterated compounds, microscale techniques are recommended for the experimental determination of their physical properties.

Micro-Boiling Point Determination

This method is suitable for determining the boiling point of a liquid using a small sample volume (a few microliters to 0.5 mL).^{[6][7][8]}

Apparatus:

- Small test tube or melting point capillary tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil, or a metal heating block)^[6]

- Rubber band or tubing to attach the sample tube to the thermometer

Procedure:

- Introduce a small amount of the liquid sample (approximately 0.5 mL) into the small test tube.^[6]
- Place the sealed-end capillary tube into the test tube with the open end down.
- Attach the test tube to a thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- Place the assembly into the heating apparatus (e.g., Thiele tube). The sample should be immersed in the heating oil.
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.^{[6][9][10][11]}

Density Determination using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements of liquids.^{[12][13][14][15]}

Apparatus:

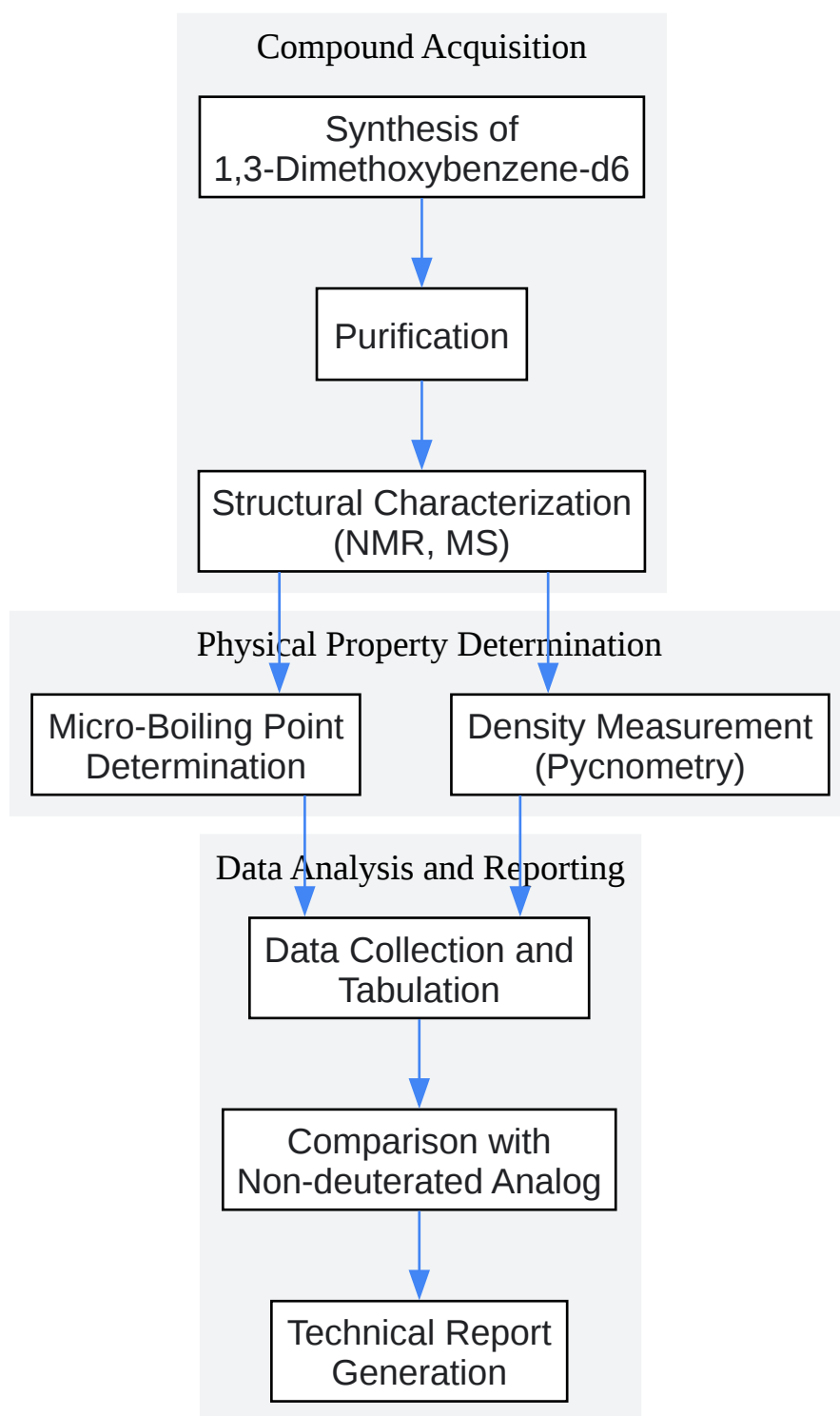
- Pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature bath

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass ($m_{\text{pycnometer}}$).
- Fill the pycnometer with the liquid sample (**1,3-Dimethoxybenzene-d6**), ensuring no air bubbles are trapped.
- Insert the stopper. Excess liquid will be forced out through the capillary, ensuring the pycnometer is filled to its exact volume.
- Carefully wipe any excess liquid from the outside of the pycnometer.
- Place the filled pycnometer in a constant temperature bath until it reaches thermal equilibrium.
- Remove the pycnometer from the bath, dry the exterior completely, and weigh it. Record the mass (m_{total}).
- Calculate the mass of the liquid: $m_{\text{liquid}} = m_{\text{total}} - m_{\text{pycnometer}}$.
- The density (ρ) of the liquid is calculated using the formula: $\rho = m_{\text{liquid}} / V_{\text{pycnometer}}$, where $V_{\text{pycnometer}}$ is the known volume of the pycnometer.

Mandatory Visualization

The following diagram illustrates the general workflow for the determination of the physical properties of a deuterated aromatic compound.



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Caption: Workflow for Physical Property Determination of a Deuterated Compound.

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